In-Depth Technical Guide: Ethyl 2-(5-bromopyrimidin-4-yl)acetate

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Compound of Interest

Compound Name:	*Ethyl 2-(5-bromopyrimidin-4-yl)acetate*
CAS No.:	*185030-22-2*
Cat. No.:	*B169346*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethyl 2-(5-bromopyrimidin-4-yl)acetate is a halogenated pyrimidine derivative, a class of compounds of significant interest in medicinal chemistry. The pyrimidine scaffold is a core structure in numerous biologically active molecules, including established pharmaceuticals. This technical guide provides a comprehensive overview of the available information on **Ethyl 2-(5-bromopyrimidin-4-yl)acetate**, including its chemical identity, properties, and its potential as a building block in the synthesis of novel therapeutic agents. Due to the limited publicly available data specific to this isomer, this guide also incorporates general principles and methodologies applicable to the synthesis and potential applications of bromopyrimidine acetates in drug discovery.

Chemical Identity and Properties

Ethyl 2-(5-bromopyrimidin-4-yl)acetate is a substituted pyrimidine with a bromo substituent at the 5-position and an ethyl acetate group at the 4-position.

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Identifier	Value
CAS Number	185030-22-2[1]
Molecular Formula	$C_8H_9BrN_2O_2$
Molecular Weight	245.07 g/mol
IUPAC Name	ethyl 2-(5-bromopyrimidin-4-yl)acetate

Synonyms

The following synonym has been identified for this compound:

- (5-Bromo-pyrimidin-4-yl)-acetic acid ethyl ester

Synthesis and Experimental Protocols

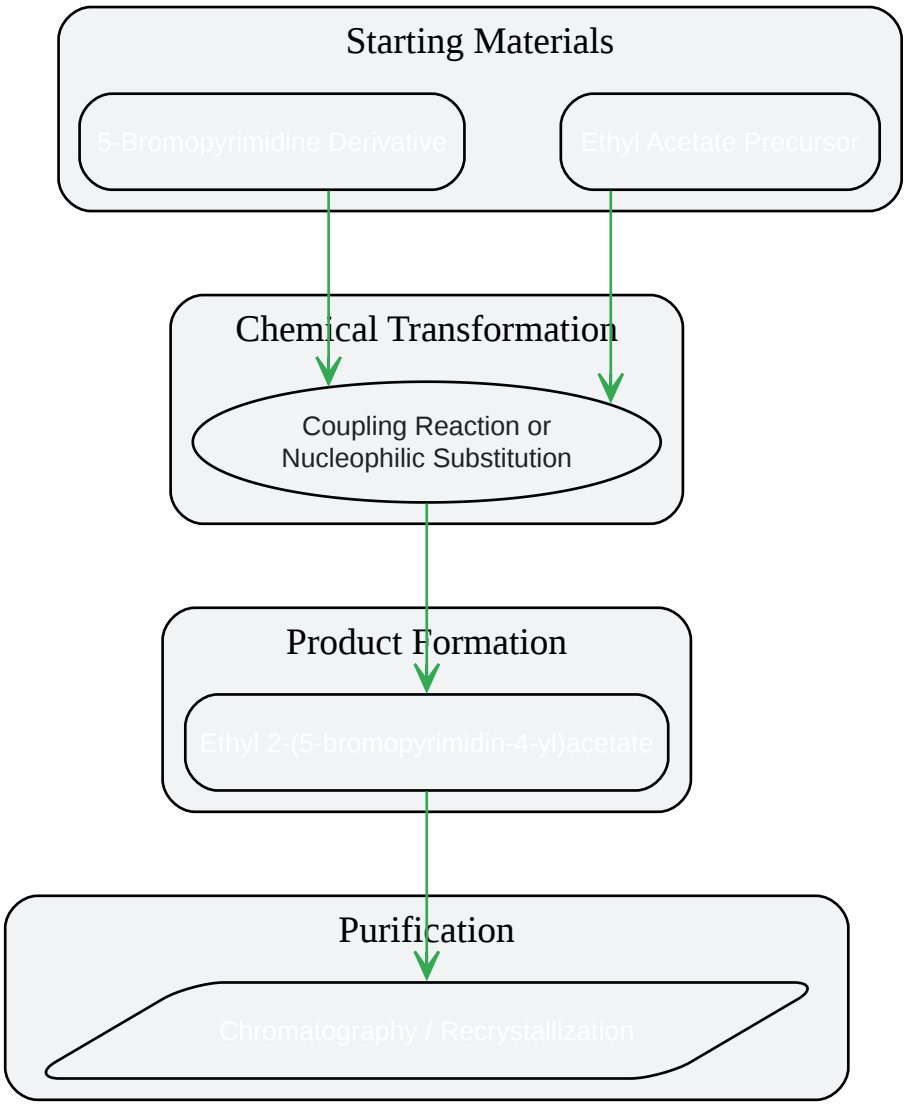
Detailed experimental protocols for the synthesis of **Ethyl 2-(5-bromopyrimidin-4-yl)acetate** are not readily available in peer-reviewed literature. However, a plausible synthetic route can be proposed based on established organic chemistry reactions for the functionalization of pyrimidine rings.

Proposed Synthetic Pathway

A potential synthetic route could involve the reaction of a pre-functionalized pyrimidine with an appropriate acetate derivative. For instance, starting from a commercially available brominated pyrimidine, a nucleophilic substitution or a cross-coupling reaction could be employed to introduce the ethyl acetate moiety.

A generalized workflow for the synthesis of such a compound is depicted below.

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Caption: Proposed general workflow for the synthesis of **Ethyl 2-(5-bromopyrimidin-4-yl)acetate**.

General Experimental Considerations

- Reaction Conditions: The choice of solvent, temperature, and catalyst would be critical and would need to be optimized based on the specific reactants. Common solvents for such reactions include aprotic polar solvents like DMF or DMSO.

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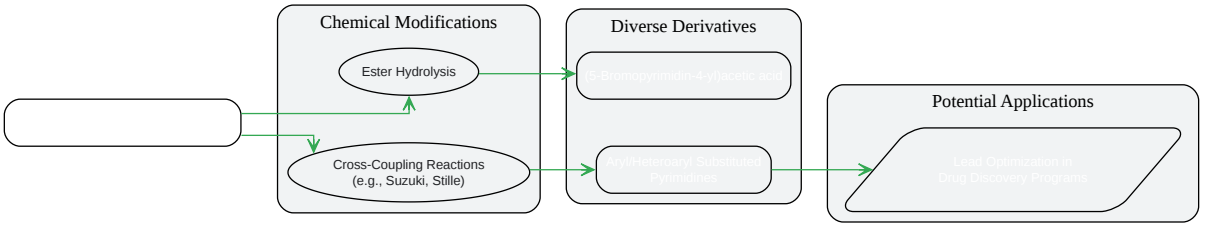
- Purification: Purification of the final product would likely involve column chromatography on silica gel, followed by recrystallization to obtain a high-purity compound.
- Characterization: The structure of the synthesized compound should be confirmed using standard analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy (^{1}H and ^{13}C), Mass Spectrometry (MS), and Infrared (IR) spectroscopy.

Applications in Drug Discovery and Development

While specific applications of **Ethyl 2-(5-bromopyrimidin-4-yl)acetate** are not extensively documented, its structural motifs suggest its potential as a valuable intermediate in medicinal chemistry. The pyrimidine ring is a key pharmacophore in a wide range of therapeutic agents.

Role as a Chemical Building Block

The bromine atom on the pyrimidine ring serves as a versatile handle for a variety of cross-coupling reactions, such as Suzuki, Stille, and Buchwald-Hartwig couplings. These reactions allow for the introduction of diverse substituents, enabling the synthesis of large libraries of compounds for biological screening. The ethyl acetate group can also be modified, for example, through hydrolysis to the corresponding carboxylic acid, which can then be coupled with amines to form amides.



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Caption: Potential synthetic utility of **Ethyl 2-(5-bromopyrimidin-4-yl)acetate** in drug discovery.

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Biological Relevance of the Pyrimidine Scaffold

Pyrimidine derivatives are known to exhibit a broad spectrum of biological activities, including but not limited to:

- Anticancer: As components of nucleoside analogs that interfere with DNA and RNA synthesis.
- Antiviral: Found in several antiviral drugs that target viral replication.
- Antibacterial and Antifungal: The pyrimidine nucleus is present in various antimicrobial agents.
- Kinase Inhibitors: Many small molecule kinase inhibitors, used in cancer therapy, incorporate a pyrimidine core.

Given this context, **Ethyl 2-(5-bromopyrimidin-4-yl)acetate** represents a promising starting material for the synthesis of novel compounds with potential therapeutic value in these areas.

Signaling Pathways and Biological Targets

There is currently no specific information available in the public domain linking **Ethyl 2-(5-bromopyrimidin-4-yl)acetate** to any particular signaling pathway or biological target. Research efforts utilizing this compound would likely involve screening against various targets, such as kinases, proteases, or other enzymes, depending on the therapeutic area of interest. The general biological activities of pyrimidine derivatives suggest that compounds derived from this scaffold could potentially modulate pathways involved in cell proliferation, inflammation, and microbial growth.

Conclusion

Ethyl 2-(5-bromopyrimidin-4-yl)acetate is a chemical intermediate with significant potential for use in drug discovery and development. While specific data on its synthesis and biological activity are limited, its structure, featuring a functionalizable pyrimidine core, makes it an attractive building block for the creation of diverse molecular libraries. Further research is warranted to explore the full potential of this compound in the generation of novel therapeutic

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agents. Researchers working with this compound will need to rely on general synthetic methodologies and broad screening approaches to uncover its potential applications.

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References

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